

# Strategic Sourcing & Synthesis Guide: 5-Cyclopropoxy-2-nitropyridine

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## Compound of Interest

Compound Name: 5-Cyclopropoxy-2-nitropyridine

Cat. No.: B13921774

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## Executive Summary

**5-Cyclopropoxy-2-nitropyridine** is a specialized heterocyclic building block, primarily utilized in the development of G-protein-coupled receptor (GPCR) modulators, specifically GPR119 agonists for type 2 diabetes and metabolic disorders. The cyclopropoxy motif serves as a critical bioisostere for methoxy or ethoxy groups, offering enhanced metabolic stability against oxidative dealkylation while maintaining lipophilicity.

This guide addresses a critical supply chain reality: **5-Cyclopropoxy-2-nitropyridine** is rarely a "catalog commodity" in the USA. It is typically a "make-on-demand" item. Consequently, this document pivots from a simple vendor list to a comprehensive "Make vs. Buy" technical strategy, detailing US-based custom synthesis partners, validated in-house synthesis protocols, and critical quality attributes (CQAs).

## Part 1: The US Supply Landscape

### Market Reality: Distributor vs. Manufacturer

In the US market, this compound is generally not stocked in bulk. "Suppliers" often act as distributors for Asian manufacturing hubs. For high-integrity pharmaceutical research, distinguishing between a stocking distributor and a competent custom synthesis partner is vital.

## Verified US-Based Sources

The following entities maintain US operations (inventory or labs) and have demonstrated capabilities in nitropyridine and cyclopropyl ether chemistry.

| Company           | Location       | Capability Profile  | Primary Utility   |
|-------------------|----------------|---|---|
| Matrix Scientific | Columbia, SC   | Custom Synthesis /<br>CatalogSpecializes in<br>difficult heterocycles.<br>Stocks close analogs<br>(e.g., N-cyclopropyl-5-<br>nitropyridin-2-amine). | Top Pick for custom<br>synthesis of this<br>specific ether. |
| Combi-Blocks      | San Diego, CA  | Stocking<br>SupplierHuge<br>inventory of pyridine<br>precursors (e.g., 5-<br>Hydroxy-2-<br>nitropyridine).  | Best source for<br>precursors for in-<br>house synthesis.   |
| AK Scientific     | Union City, CA | Catalog /<br>DistributorLists<br>structurally similar<br>analogs (e.g., 4-<br>Chloro-5-<br>cyclopropoxy-2-<br>nitropyridine).[1]                    | Good for sourcing<br>SAR analogs.                           |
| AstaTech          | Bristol, PA    | Advanced CROHigh<br>competency in high-<br>pressure chemistry<br>(required for some<br>nitration/amination<br>steps).                               | Scale-up partner<br>(>100g).                                |

## Sourcing Decision Logic

The following decision tree illustrates the optimal workflow for acquiring this material based on quantity and timeline.



Figure 1: Strategic sourcing decision tree for non-commodity heterocyclic intermediates.

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## Part 2: Technical Synthesis Guide (The "Expertise" Pillar)

If commercial stock is unavailable, the compound can be synthesized in-house. The installation of the cyclopropyl group onto the pyridine ring is the critical step. Two primary routes exist: Nucleophilic Displacement (S<sub>N</sub>2) and Mitsunobu Etherification.

### Precursor Selection

- Target Scaffold: **5-Cyclopropoxy-2-nitropyridine**
- Key Precursor: 5-Hydroxy-2-nitropyridine (CAS: 15206-26-5)
  - Availability: Widely available (Sigma-Aldrich, Combi-Blocks).
  - Purity Requirement: >98% (impurities in the starting phenol lead to difficult-to-separate byproducts).

### Route A: Alkylation with Cyclopropyl Bromide (S<sub>N</sub>2)

Direct alkylation is often sluggish due to the poor electrophilicity of cyclopropyl halides, but it is scalable.

- Reagents: 5-Hydroxy-2-nitropyridine, Cyclopropyl bromide (3-5 equiv), Cs<sub>2</sub>CO<sub>3</sub> (Cesium Carbonate).

- Solvent: DMF or NMP (Polar aprotic is essential).
- Conditions: 90°C - 110°C, sealed tube (Cyclopropyl bromide b.p. is 69°C).
- Mechanism: The phenoxide anion attacks the cyclopropyl bromide.
- Technical Insight: The use of Cesium Carbonate ( $\text{Cs}_2\text{CO}_3$ ) is superior to Potassium Carbonate ( $\text{K}_2\text{CO}_3$ ) here; the "cesium effect" increases the solubility and nucleophilicity of the phenoxide in organic solvents.

## Route B: Mitsunobu Reaction (Preferred for Small Scale)

This route uses Cyclopropanol, avoiding the sluggish kinetics of cyclopropyl bromide.

- Reagents: 5-Hydroxy-2-nitropyridine, Cyclopropanol, Triphenylphosphine ( $\text{PPh}_3$ ), DIAD or DEAD.
- Solvent: THF or Toluene.
- Conditions: 0°C to Room Temperature.
- Mechanism: Activation of cyclopropanol by  $\text{PPh}_3$ /DIAD followed by  $\text{S}_\text{N}2$  displacement by the phenol.
- Advantage: Milder conditions; avoids high-pressure vessels.

## Synthesis Workflow Diagram

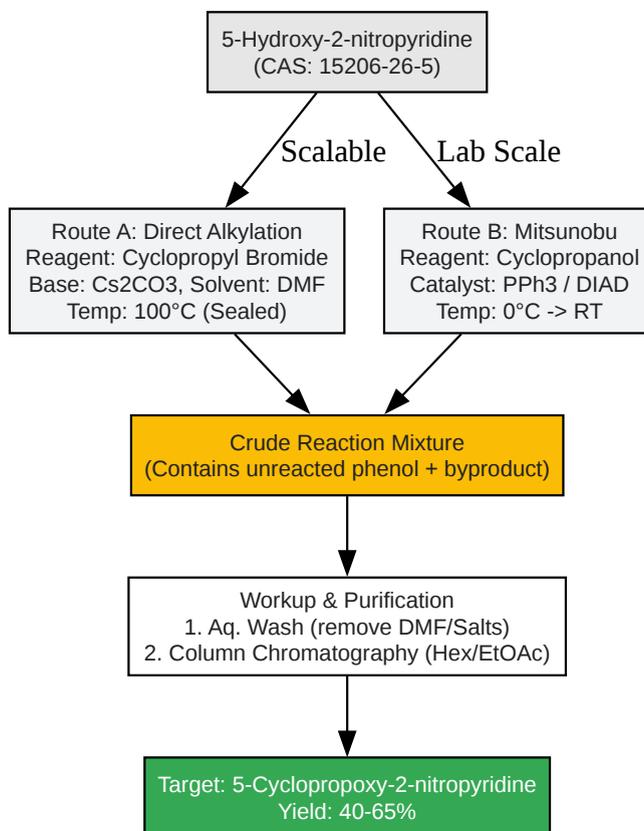


Figure 2: Synthetic pathways for 5-Cyclopropoxy-2-nitropyridine from commercial precursors.

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## Part 3: Quality Control & Trustworthiness

To validate the material (whether purchased or synthesized), the following Critical Quality Attributes (CQAs) must be met.

### Analytical Specifications

| Test             | Method                                    | Acceptance Criteria  | Purpose   |
|------------------|---|--|---|
| Identity         | <sup>1</sup> H-NMR (DMSO-d <sub>6</sub> ) | Characteristic cyclopropyl multiplets (0.6–0.9 ppm) and pyridine aromatic signals. | Confirm structure and absence of N-alkylation isomers.                |
| Purity           | HPLC (C18 Column)                         | ≥ 98.0% Area   | Ensure no unreacted 5-hydroxy-2-nitropyridine remains.                |
| Residual Solvent | GC-Headspace                              | < 5000 ppm (DMF/THF)   | DMF is difficult to remove; critical for biological assays.           |
| Water Content    | Karl Fischer                              | < 0.5%   | Cyclopropyl ethers are stable, but dryness ensures accurate weighing. |

## Self-Validating Protocol (Impurity Markers)

- Impurity A (Starting Material): 5-Hydroxy-2-nitropyridine. Detection: HPLC RT will be significantly earlier (more polar) than the product.
- Impurity B (N-Alkylation): Pyridones can form if the alkylation occurs at the Nitrogen instead of the Oxygen. Detection: <sup>1</sup>H-NMR shift of the adjacent ring protons will differ significantly between O-alkyl and N-alkyl products.

## Part 4: Safety & Handling

- Nitropyridine Hazard: Nitropyridines are energetic compounds. While **5-cyclopropoxy-2-nitropyridine** is generally stable, the 5-hydroxy-2-nitropyridine precursor and the reaction mixtures (especially with azodicarboxylates in Mitsunobu) can be shock-sensitive or exothermic.
- Cyclopropyl Bromide: An alkylating agent. Handle in a fume hood with double gloving.

## References

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## Sources

- [1. Search Results - AK Scientific \[aksci.com\]](#)
- [2. chemscene.com \[chemscene.com\]](#)
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